

Technical Hazard Guide: 3-(2-Furyl)propenoyl Chloride

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 3-(2-Furyl)propenoyl chloride

CAS No.: 54536-91-3

Cat. No.: B1625761

[Get Quote](#)

Executive Summary & Compound Profile

3-(2-Furyl)propenoyl chloride (CAS: 63485-67-6) is a highly reactive electrophile used primarily as a derivatizing agent in the synthesis of antimicrobial and antiviral pharmacophores. Structurally, it combines a furan heterocycle with an

-unsaturated acid chloride moiety. This dual functionality presents a unique hazard profile: immediate corrosivity due to the chlorocarbonyl group and potential instability due to the conjugated double bond.

This guide moves beyond standard SDS data, providing a mechanistic understanding of the hazards to enable self-validating safety protocols in research environments.

Chemical Identity Table

Property	Data
IUPAC Name	(2E)-3-(Furan-2-yl)prop-2-enoyl chloride
CAS Number	63485-67-6
Molecular Formula	C
	H
	ClO
Molecular Weight	156.57 g/mol
Physical State	Low-melting solid or semi-solid (often yellow/brown)
Solubility	Reacts violently with water; soluble in DCM, THF, Toluene
Storage Condition	2–8°C, under inert atmosphere (Argon/Nitrogen)

Hazard Mechanics: The "Why" Behind the Protocols

To handle this compound safely, one must understand the molecular mechanisms driving its toxicity and reactivity.

Mechanism of Corrosivity & Tissue Damage

Unlike simple irritants, **3-(2-Furyl)propenoyl chloride** causes damage through non-specific acylation. Upon contact with biological tissue (skin, eyes, mucous membranes), the electrophilic carbonyl carbon attacks nucleophilic sites on proteins (amines, thiols, hydroxyls).

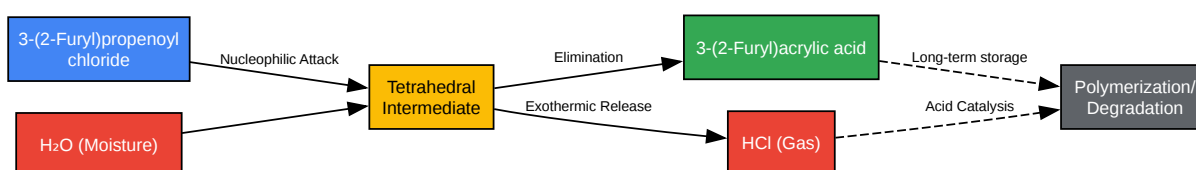
- **Immediate Acylation:** The acid chloride irreversibly binds to tissue proteins, disrupting cellular function.
- **Hydrolysis & Acid Burn:** Moisture in the tissue hydrolyzes the chloride, releasing hydrochloric acid (HCl) in situ. This causes a secondary chemical burn that penetrates deeper than the initial contact site.

- Lachrymatory Effect: Volatile hydrolysis products can irritate the TRPA1 ion channels in the eyes and respiratory tract, causing severe tearing and respiratory distress even at low concentrations.

Water Reactivity & Instability

The compound is moisture-sensitive. The hydrolysis reaction is exothermic and autocatalytic; the generated HCl can catalyze further degradation or polymerization of the furan ring.

DOT Diagram 1: Hydrolysis & Degradation Pathway



[Click to download full resolution via product page](#)

Caption: Figure 1.[1][2] Mechanism of hydrolysis leading to HCl release and potential acid-catalyzed degradation of the furan ring.

Engineering Controls & Handling Protocols

Primary Engineering Controls

- Fume Hood: Mandatory. All operations, including weighing, must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Inert Atmosphere: The compound should be handled under nitrogen or argon. Moisture ingress will cause the solid to crust over and build pressure in the container due to HCl generation.

Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Hands	Double Gloving: Nitrile (inner) + Neoprene or Laminate (outer).	Standard nitrile may degrade upon prolonged exposure to acid chlorides. Double gloving prevents permeation.
Eyes	Chemical Splash Goggles (ANSI Z87.1).	Face shields alone are insufficient against vapors. Goggles seal the eyes from lachrymatory fumes.
Respiratory	Fume Hood (Primary). If outside hood: Full-face respirator with Acid Gas (AG) cartridges.	HCl gas and organic vapors are distinct hazards; combined cartridges are necessary if engineering controls fail.

Experimental Setup: The "Schotten-Baumann" Context

When using this reagent for amide/ester synthesis, the generation of HCl must be managed to prevent stalling the reaction or degrading the furan ring.

Protocol: Safe Addition Strategy

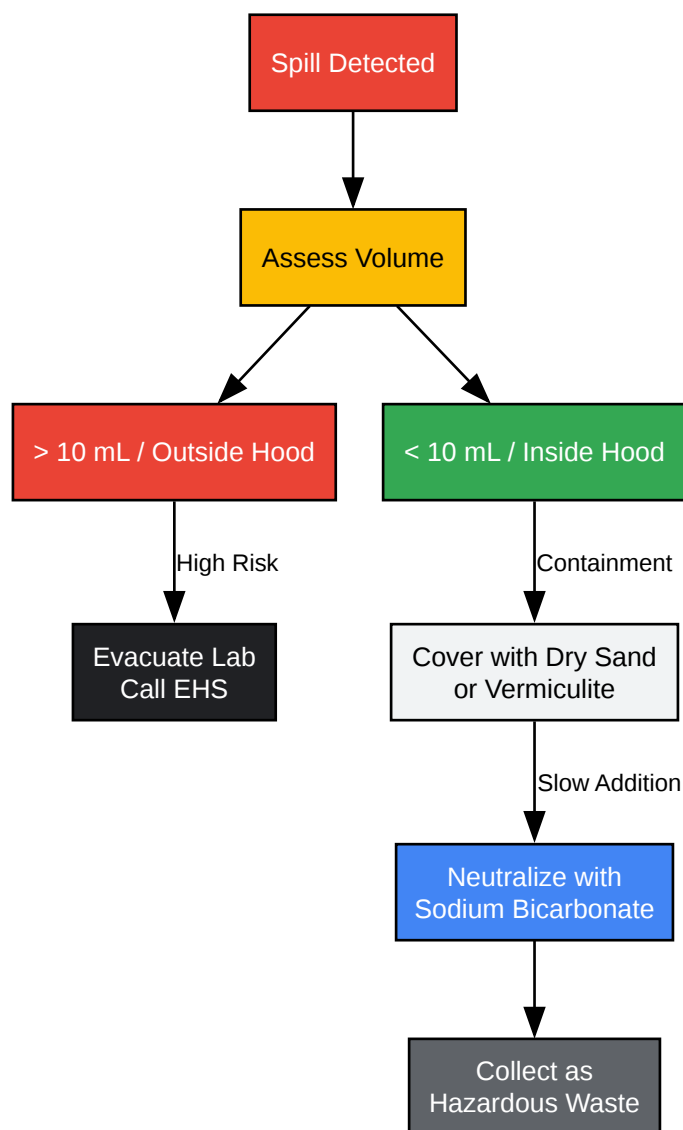
- Solvent Selection: Dissolve the acid chloride in an inert solvent (DCM or THF) before addition. This dilutes the exotherm.
- Base Trap: Always use a tertiary amine (e.g., Triethylamine, DIPEA) or an inorganic base (K₂CO₃) to scavenge the HCl produced.
 - Note: For furan derivatives, avoid strong Lewis acids which can ring-open the furan.
- Temperature: Maintain reaction at 0°C during addition. The conjugated double bond makes this compound susceptible to Michael addition side-reactions if the temperature spikes.

Emergency Response & Quenching

CRITICAL WARNING: Do NOT add water directly to the neat chemical during a spill.[3][4] This will generate a violent exotherm and a cloud of HCl gas.

Spill Management Workflow

DOT Diagram 2: Spill Response Decision Matrix



[Click to download full resolution via product page](#)

Caption: Figure 2. Decision hierarchy for managing acid chloride spills. Note the prohibition of water in the initial step.[3][4][5]

Quenching Reaction Mixtures

At the end of an experiment, unreacted acid chloride must be destroyed before disposal.

- Cool: Place the reaction vessel in an ice bath.
- Dilute: Ensure the mixture is well-diluted with solvent.
- Quench: Add a 1:1 mixture of Methanol/Saturated NaHCO

dropwise.

- Chemistry: Methanol converts the acid chloride to the methyl ester (less corrosive), while bicarbonate neutralizes the acid.
- Observation: Bubbling (CO

) indicates active quenching. Stir until bubbling ceases.

Toxicology & Chronic Risks

While acute corrosivity is the primary concern, researchers must be aware of the structural implications of the furan moiety.

- Sensitization: Acrylates and their derivatives are known skin sensitizers. Repeated exposure, even to trace amounts, can lead to allergic contact dermatitis.
- Genotoxicity: Some furan derivatives possess genotoxic potential via metabolic activation (opening of the furan ring to reactive dicarbonyls). While specific data on this acid chloride is limited, it should be handled as a potential mutagen.
- STOT-SE (Specific Target Organ Toxicity): Inhalation causes severe irritation to the upper respiratory tract, potentially leading to chemical pneumonitis or pulmonary edema (fluid in lungs) which can be delayed by hours.

References

- PubChem. (n.d.). 3-(2-Furyl)acryloyl chloride Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [[Link](#)]

- European Chemicals Agency (ECHA). (n.d.). C&L Inventory: Acid Chlorides. Retrieved October 26, 2023, from [\[Link\]](#)
- National Research Council (US). (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Synthesis of 3-Aryl-3-(Furan-2-yl)Propanoic Acid Derivatives, and Study of Their Antimicrobial Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Safe Handling Guide: Hydrochloric Acid - CORECHEM Inc. [[corecheminc.com](https://www.corecheminc.com)]
- 4. [camachem.com](https://www.camachem.com) [[camachem.com](https://www.camachem.com)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Hazard Guide: 3-(2-Furyl)propenoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1625761#hazards-associated-with-3-2-furyl-propenoyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com